

Technical Guide: Safety and Handling of 2-Propylphenyl Isocyanate

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Compound of Interest

Compound Name: *2-Propylphenyl isocyanate*

Cat. No.: B071714

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Propylphenyl isocyanate** (CAS No. 190774-57-3). The information is compiled from available Safety Data Sheets (SDS) and chemical databases to ensure a high standard of accuracy and relevance for professionals in research and development. This document focuses on quantitative data, experimental methodologies, and clear visual representations of safety protocols.

Chemical Identification and Physical Properties

2-Propylphenyl isocyanate is an aromatic isocyanate used in chemical synthesis.

Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
CAS Number	190774-57-3	[1] [2]
Molecular Formula	C10H11NO	[3]
Molecular Weight	161.2 g/mol	[3] [4]
Boiling Point	50 °C @ 0.1 mmHg	[3]
Density	1.01 g/mL at 25 °C	[3]
Refractive Index	n20/D 1.522	[3]
Flash Point	85 °C (185 °F)	[3]
Appearance	Clear colorless to light yellow liquid	[3]
Storage Temperature	0-6°C	[3]

Hazard Identification and Classification

2-Propylphenyl isocyanate is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source:[1][2][3]

Toxicological Data

Specific quantitative toxicological data (e.g., LD50, LC50) for **2-Propylphenyl isocyanate** is not readily available in the reviewed public domain sources. However, data for structurally related isocyanates can provide an indication of potential toxicity. It is crucial to handle **2-Propylphenyl isocyanate** with the assumption of similar or greater toxicity.

Chemical	LD50 Oral	LC50 Inhalation	Dermal Effects	Eye Effects	Respiratory Sensitization
2-Methylphenyl isocyanate	400 mg/kg (Guinea pig)	Toxic if inhaled	Causes skin irritation	Causes serious eye irritation	May cause allergy or asthma symptoms
Isocyanic acid, polymethylene polyphenylene ester	>10000 mg/kg (rat)	11 mg/l (ATE)	Causes skin irritation	Causes serious eye irritation	May cause allergy or asthma symptoms
4,4'-Methylenediphenyl diisocyanate	>10000 mg/kg (rat)	11 mg/l (ATE)	Causes skin irritation	Causes serious eye irritation	May cause allergy or asthma symptoms

Source:[5]

Note: This data is for related compounds and should be used for comparative purposes only. A comprehensive toxicological assessment for **2-Propylphenyl isocyanate** has not been found.

Experimental Protocols for Hazard Assessment

The hazard classifications for isocyanates are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-

operation and Development (OECD). The following are summaries of the methodologies for key toxicological endpoints.

Acute Oral Toxicity (OECD 420, 423, or 425)

- Principle: These methods assess the adverse effects occurring shortly after oral administration of a single dose or multiple doses within 24 hours.
- Methodology: A stepwise procedure is used with a limited number of animals (typically rats). Dosing is initiated at a level expected to produce some signs of toxicity. Depending on the outcome (mortality or survival), the dose for the next animal is adjusted up or down. Observations for signs of toxicity are made for at least 14 days.
- Endpoint: The primary endpoint is mortality, which allows for the determination of an LD50 value or classification into a GHS category.

Acute Dermal Toxicity (OECD 402)

- Principle: This test determines the toxic effects resulting from a single, 24-hour dermal application of a substance.
- Methodology: The substance is applied to a shaved area of the skin (approximately 10% of the body surface) of a small number of animals (usually rats or rabbits). The site is covered with a porous gauze dressing. Animals are observed for signs of toxicity for at least 14 days.
- Endpoint: Mortality and skin reactions at the application site are recorded to determine the LD50 and assess skin irritation.

Acute Inhalation Toxicity (OECD 403)

- Principle: This guideline evaluates the health hazards from short-term exposure to an airborne substance.
- Methodology: Animals (typically rats) are exposed to the substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period (usually 4 hours). Multiple concentration groups are often used. Animals are observed for at least 14 days.

- Endpoint: Mortality is the primary endpoint for determining the LC50 value. Clinical signs of toxicity and respiratory tract effects are also assessed.

Skin Irritation (OECD 404 or in vitro OECD 439)

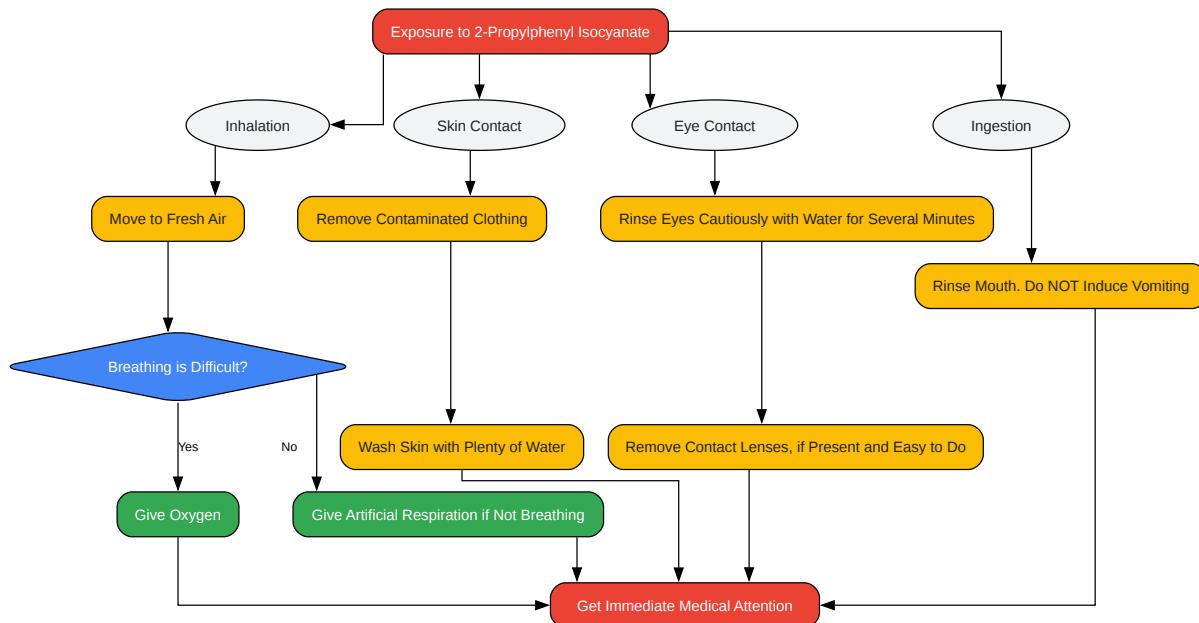
- Principle: These tests assess the potential of a substance to cause reversible inflammatory changes to the skin.
- Methodology (In vivo - OECD 404): A small amount of the substance is applied to a patch of shaved skin on an animal (typically a rabbit) for up to 4 hours. The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.
- Methodology (In vitro - OECD 439): This method uses reconstructed human epidermis (RhE) models. The test chemical is applied to the tissue surface, and cell viability is measured to determine the irritation potential.
- Endpoint: The severity and reversibility of skin reactions are scored to classify the substance.

Eye Irritation (OECD 405 or in vitro OECD 492)

- Principle: These tests evaluate the potential of a substance to produce reversible changes in the eye.
- Methodology (In vivo - OECD 405): A small amount of the substance is instilled into the conjunctival sac of one eye of an animal (typically a rabbit). The eye is then examined for effects on the cornea, iris, and conjunctiva at specific time points.
- Methodology (In vitro - OECD 492): This test uses reconstructed human cornea-like epithelium (RhCE) models to assess eye irritation potential by measuring cell viability.
- Endpoint: The severity and reversibility of eye lesions are scored to classify the substance.

First Aid and Emergency Response Workflow

The following diagram illustrates the recommended workflow for first aid measures in the event of exposure to **2-Propylphenyl isocyanate**.



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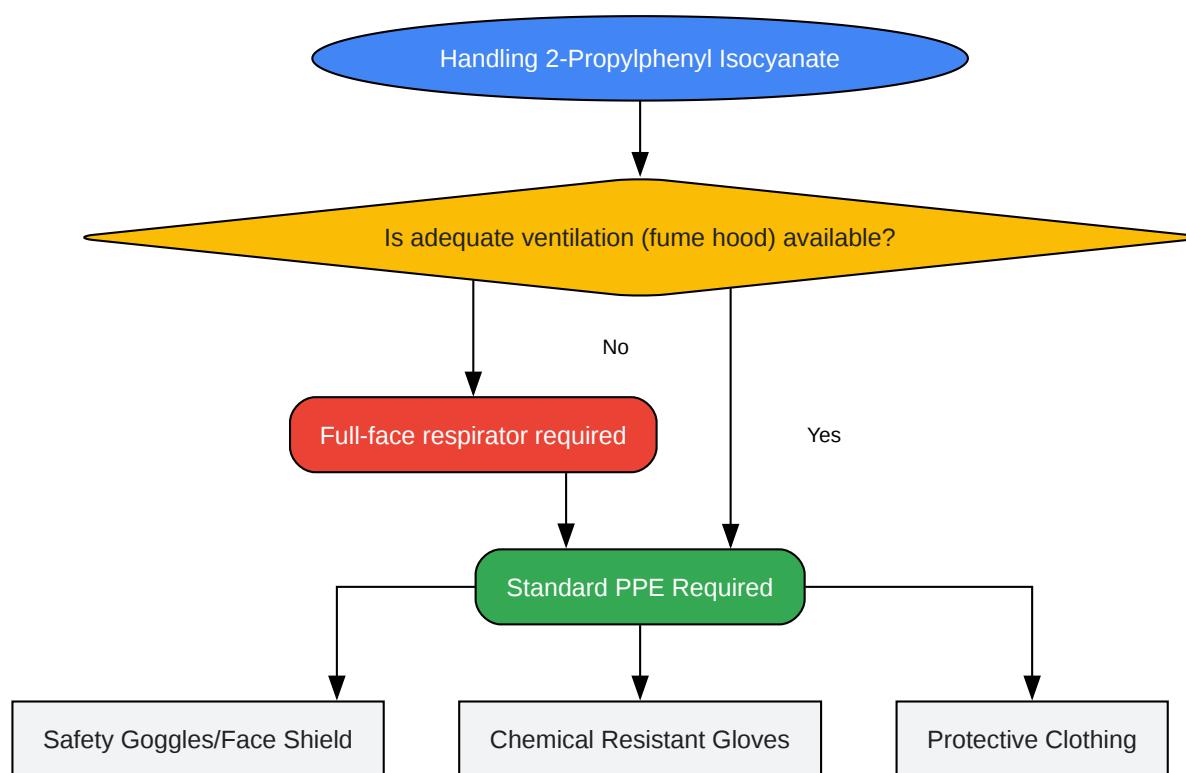
First Aid Workflow for **2-Propylphenyl Isocyanate** Exposure.

Personal Protective Equipment (PPE) and Handling

Given the hazardous nature of **2-Propylphenyl isocyanate**, stringent adherence to safety protocols is mandatory.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.
- Skin Protection: Wear impervious, flame-retardant protective clothing. Handle with gloves that are resistant to chemicals.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.

The following diagram outlines the logical relationship for selecting appropriate personal protective equipment.



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PPE Selection Logic for Handling 2-Propylphenyl Isocyanate.

This guide is intended for informational purposes for qualified research and development professionals. Always refer to the most current and complete Safety Data Sheet provided by your supplier before handling this chemical.

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